

# Physical and chemical properties of 3,4-Dibromobutanoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dibromobutanoic acid

Cat. No.: B094272

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## An In-Depth Technical Guide to 3,4-Dibromobutanoic Acid

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,4-Dibromobutanoic acid** is a halogenated carboxylic acid with potential applications in organic synthesis and as a building block for more complex molecules. Its bifunctional nature, possessing both a carboxylic acid group and vicinal dibromides, allows for a variety of chemical transformations. This guide provides a comprehensive overview of the known physical and chemical properties of **3,4-Dibromobutanoic acid**, alongside detailed experimental considerations for its synthesis and potential reactions.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,4-Dibromobutanoic acid** is presented below. It is important to note that while some data is available from chemical suppliers and databases, experimentally verified values for properties such as melting point and solubility are not widely reported in the literature.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	--INVALID-LINK--[1]
Molecular Weight	245.90 g/mol	--INVALID-LINK--[1]
CAS Number	16507-32-7	--INVALID-LINK--[1]
Density	2.121 g/cm <sup>3</sup>	--INVALID-LINK--[2]
Boiling Point	302.7 °C at 760 mmHg	--INVALID-LINK--[2]
Refractive Index	1.561	--INVALID-LINK--[2]
Flash Point	136.9 °C	--INVALID-LINK--[2]
Melting Point	Not available	
Solubility	Not available	

Note: The absence of readily available experimental data for melting point and solubility highlights a gap in the current chemical literature for this compound. Researchers are advised to determine these properties experimentally. A general expectation is that it will be soluble in polar organic solvents.

## Spectral Data

Experimental spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR) for **3,4-Dibromobutanoic acid** are not readily available in public databases. However, predicted spectral data can be a useful tool for characterization.

**Predicted <sup>1</sup>H NMR Spectrum:** It is anticipated that the <sup>1</sup>H NMR spectrum would display complex splitting patterns due to the presence of a chiral center at the C3 position. The protons on C2, C3, and C4 would likely appear as multiplets. The carboxylic acid proton would be a broad singlet.

**Predicted <sup>13</sup>C NMR Spectrum:** The <sup>13</sup>C NMR spectrum is expected to show four distinct signals corresponding to the four carbon atoms in the molecule. The carbonyl carbon of the carboxylic acid would be the most downfield signal.

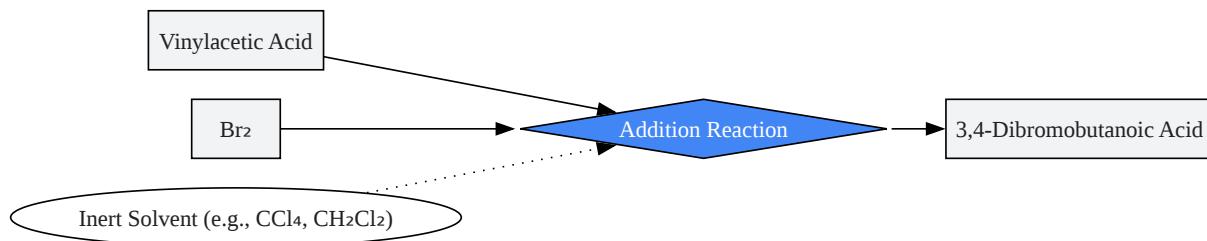
**Predicted IR Spectrum:** The infrared spectrum is expected to show characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad band around  $2500\text{-}3300\text{ cm}^{-1}$ ), the C=O stretch of the carbonyl group (around  $1700\text{-}1725\text{ cm}^{-1}$ ), and C-Br stretches (typically in the  $500\text{-}700\text{ cm}^{-1}$  region).

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3,4-Dibromobutanoic acid** is not widely published, a plausible and common method would be the bromination of an appropriate unsaturated carboxylic acid precursor.

## Proposed Synthesis: Bromination of Vinylacetic Acid

A likely synthetic route to **3,4-Dibromobutanoic acid** is the addition of bromine ( $\text{Br}_2$ ) across the double bond of vinylacetic acid (3-butenoic acid).



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Caption: Proposed synthesis of **3,4-Dibromobutanoic acid**.

Experimental Protocol Outline:

- **Dissolution:** Dissolve vinylacetic acid in a suitable inert solvent such as carbon tetrachloride ( $\text{CCl}_4$ ) or dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) in a round-bottom flask. The flask should be equipped with a dropping funnel and a magnetic stirrer, and protected from light to prevent radical side reactions.

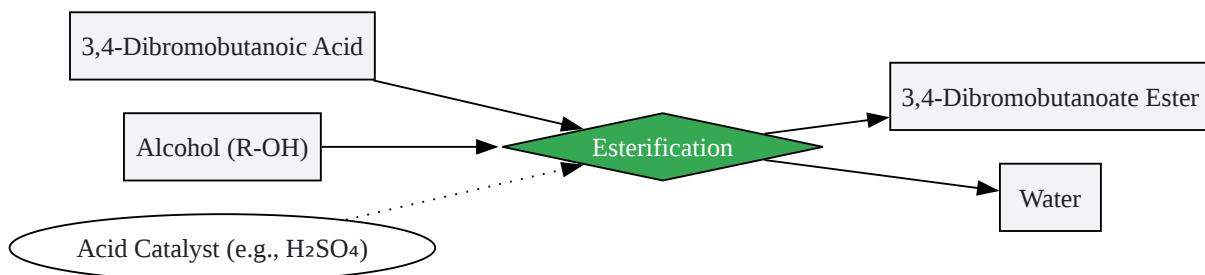
- Bromine Addition: Cool the solution in an ice bath. Slowly add a solution of bromine in the same solvent from the dropping funnel with constant stirring. The disappearance of the bromine color indicates the progress of the reaction.
- Reaction Monitoring: The reaction can be monitored by thin-layer chromatography (TLC) to ensure the complete consumption of the starting material.
- Workup: After the reaction is complete, the solvent can be removed under reduced pressure. The crude product can then be purified.
- Purification: Purification can be achieved by recrystallization from a suitable solvent or by column chromatography.

## Chemical Reactivity and Potential Transformations

The presence of both a carboxylic acid and vicinal dibromides makes **3,4-Dibromobutanoic acid** a versatile intermediate for further chemical synthesis.

### Esterification

The carboxylic acid group can undergo esterification with various alcohols in the presence of an acid catalyst.

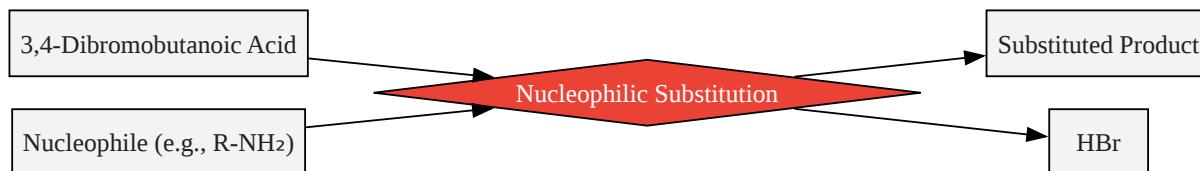


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Caption: Esterification of **3,4-Dibromobutanoic acid**.

### Nucleophilic Substitution

The bromine atoms are good leaving groups and can be displaced by various nucleophiles. Reactions with amines, for example, could lead to the formation of amino acids or heterocyclic compounds.

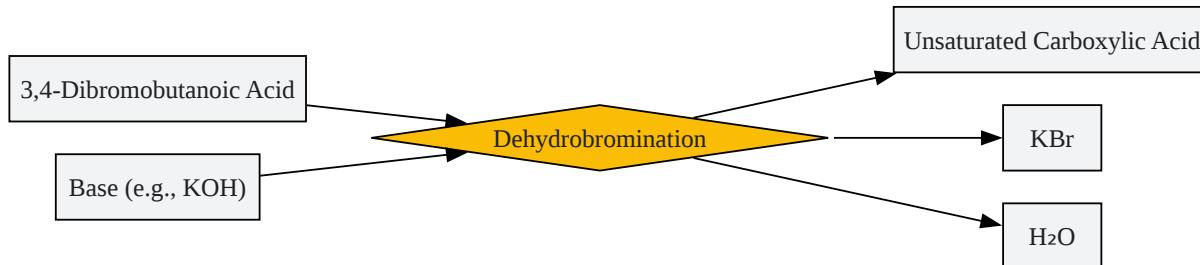


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Caption: Nucleophilic substitution on **3,4-Dibromobutanoic acid**.

## Elimination Reactions (Dehydrobromination)

Treatment with a base can induce the elimination of HBr to form unsaturated carboxylic acids. The regioselectivity and stereoselectivity of this reaction would depend on the reaction conditions and the base used.



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Caption: Dehydrobromination of **3,4-Dibromobutanoic acid**.

## Intramolecular Cyclization (Lactonization)

Under certain conditions, intramolecular cyclization could occur, leading to the formation of a lactone. For example, treatment of the corresponding 2,4-dibromobutyric acid with a base can

lead to the formation of  $\alpha$ -bromo- $\gamma$ -butyrolactone. A similar intramolecular reaction could potentially be explored for **3,4-Dibromobutanoic acid**, which might lead to a  $\beta$ -lactone, although this is generally a less favorable ring size.

## Biological Activity

There is currently no specific information available in the public domain regarding the biological activity or cytotoxicity of **3,4-Dibromobutanoic acid**. However, some short-chain carboxylic acids and halogenated organic compounds are known to exhibit biological effects. For instance, some short-chain carboxylic acids have been shown to have cytotoxic effects on certain cell lines. It is plausible that **3,4-Dibromobutanoic acid** could exhibit some level of biological activity, but this would require experimental investigation.

## Conclusion

**3,4-Dibromobutanoic acid** is a chemical compound with a range of potential applications in synthetic chemistry. This guide has summarized the currently available physical and chemical data, and has proposed logical synthetic and reaction pathways based on established chemical principles. Significant gaps in the experimental data for this compound exist, particularly concerning its melting point, solubility, and spectral characteristics, as well as its biological activity. Further research is warranted to fully characterize this molecule and explore its potential utility in drug development and other scientific fields.

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